

Validating the Therapeutic Potential of RNase L Modulation: A Comparative Guide

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Compound of Interest

Compound Name: *RNase L ligand 1*

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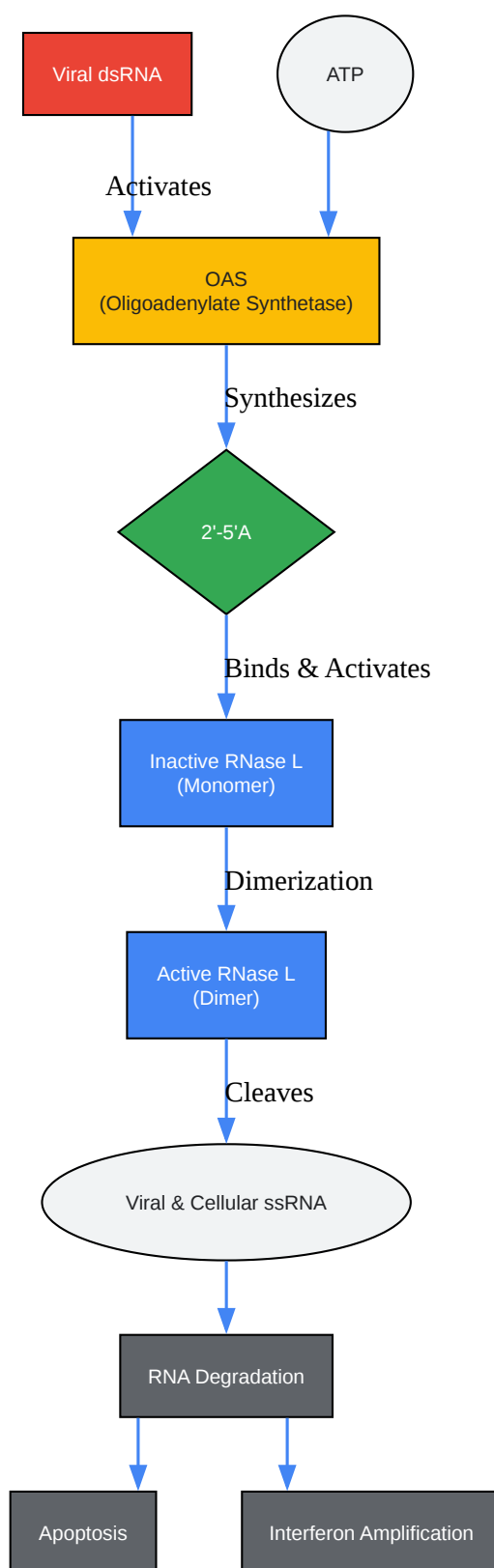
This guide provides a comprehensive comparison of strategies to modulate Ribonuclease L (RNase L) activity for therapeutic purposes. We objectively evaluate the performance of the natural RNase L ligand, 2'-5'A, against synthetic activators and inhibitors, supported by experimental data and detailed protocols.

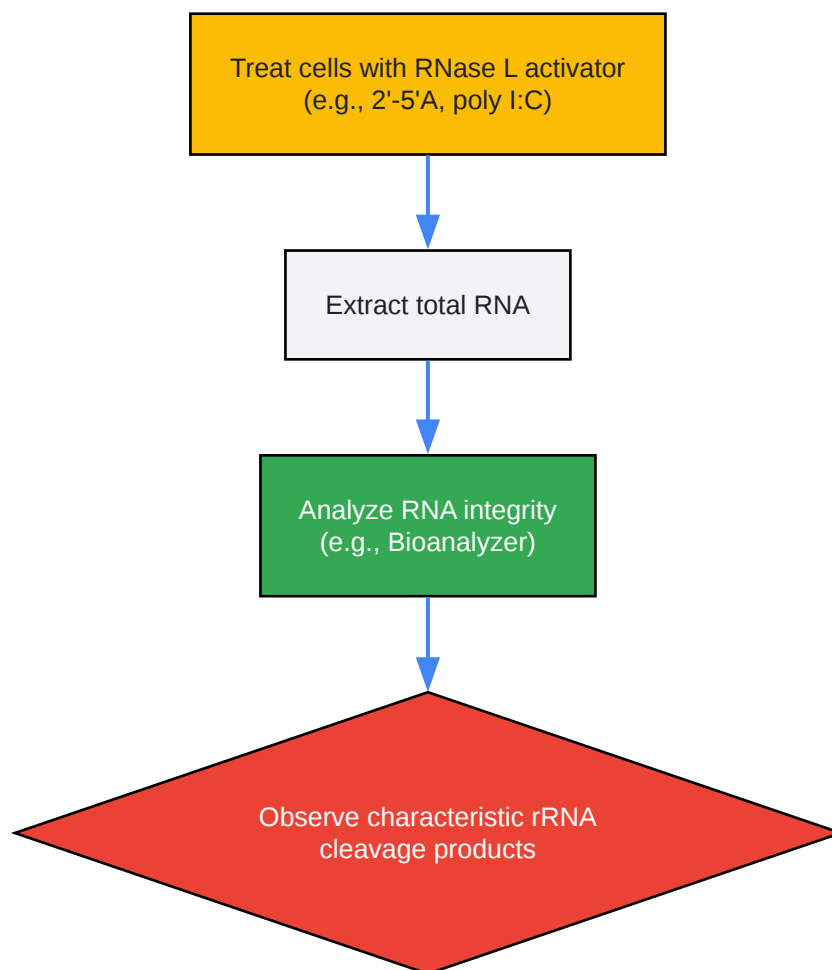
Introduction to RNase L

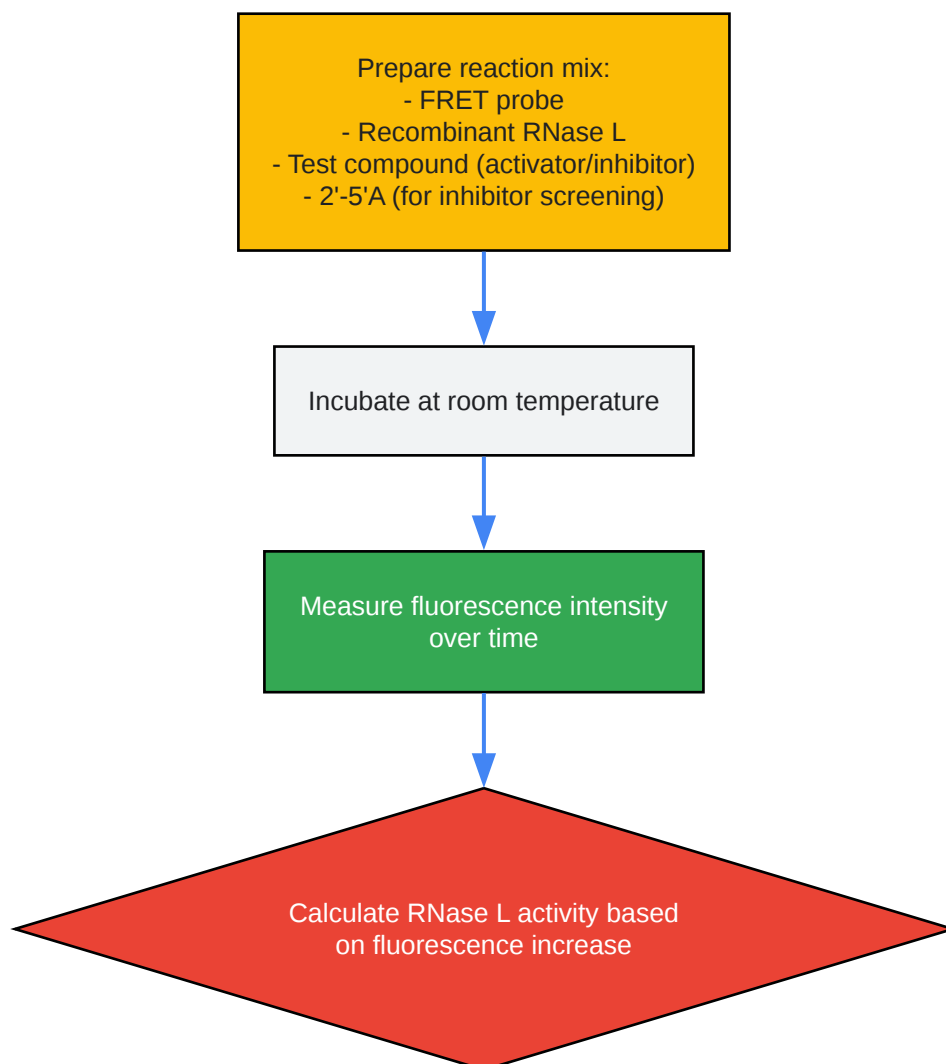
Ribonuclease L (RNase L) is a crucial enzyme in the innate immune system, playing a key role in the cellular defense against viral infections.^{[1][2]} As part of the interferon-induced antiviral response, RNase L is activated by 2',5'-linked oligoadenylates (2-5A), which are synthesized by oligoadenylate synthetases (OAS) upon sensing viral double-stranded RNA (dsRNA).^{[1][3][4]} Once activated, RNase L dimerizes and cleaves both viral and cellular single-stranded RNA, leading to an inhibition of protein synthesis and induction of apoptosis in infected cells, thereby limiting viral replication.^{[1][2][4]} Beyond its antiviral role, RNase L is implicated in regulating cell proliferation, apoptosis, and tumorigenesis, making it a compelling therapeutic target for a range of diseases, including viral infections, cancer, and inflammatory conditions like Aicardi-Goutières syndrome.^{[5][6][7]}

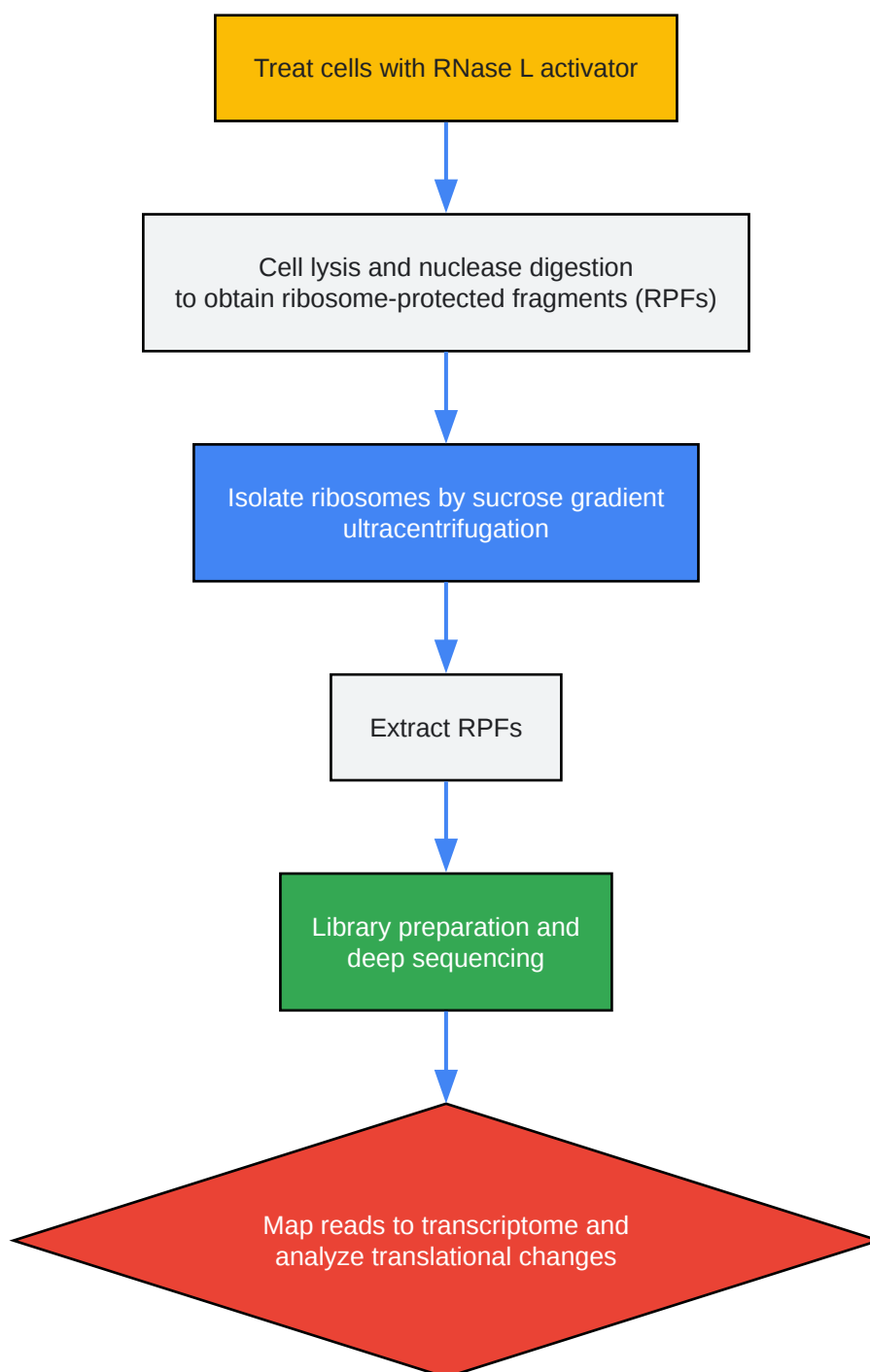
The RNase L Signaling Pathway

The activation of RNase L is a tightly regulated process initiated by the recognition of viral dsRNA. This triggers a signaling cascade that culminates in the degradation of RNA within the cell.









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References

- 1. A Convenient and Sensitive Fluorescence Resonance Energy Transfer Assay for RNase L and 2',5' Oligoadenylates | Springer Nature Experiments [experiments.springernature.com]
- 2. Targeting Ribonucleases with Small Molecules and Bifunctional Molecules - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. A convenient and sensitive fluorescence resonance energy transfer assay for RNase L and 2',5' oligoadenylates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [pnas.org](https://pubmed.ncbi.nlm.nih.gov) [[pnas.org](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [pnas.org](https://pubmed.ncbi.nlm.nih.gov) [[pnas.org](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Identification of Small Molecule Inhibitors of RNase L by Fragment-Based Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. RNase-L Control of Cellular mRNAs: Roles in Biologic Functions and Mechanisms of Substrate Targeting - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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